

An In-depth Technical Guide to Iodine Tribromide: CAS Number and Safety Data

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Compound of Interest

Compound Name: Iodine tribromide

Cat. No.: B1599007

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Introduction

Iodine tribromide (IBr_3), an interhalogen compound, is a dark brown, reactive liquid at room temperature.^[1] Its utility as a brominating agent and a Lewis acid makes it a valuable reagent in various chemical syntheses and for applications in the semiconductor industry.^[2] This technical guide provides a comprehensive overview of **iodine tribromide**, focusing on its Chemical Abstracts Service (CAS) number, detailed safety information, physicochemical properties, and a protocol for its synthesis.

Physicochemical Properties of Iodine Tribromide

Iodine tribromide is characterized by the following properties:

Property	Value	Reference
CAS Number	7789-58-4	[3]
Molecular Formula	IBr ₃	[3]
Molecular Weight	366.62 g/mol	[3]
Appearance	Dark brown liquid	[1]
Density	3.41 g/mL at 20 °C	
Molecular Geometry	T-shaped	[2]

Safety Data

The safe handling of **iodine tribromide** is paramount due to its corrosive nature. The following table summarizes its key safety information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage

Precautionary Statements:[3]

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicity Data:

Specific LD50 and LC50 data for **iodine tribromide** are not readily available. However, for elemental iodine, the acute oral LD50 in rats is reported as 14,000 mg/kg.[4] It is crucial to handle **iodine tribromide** with the utmost care, assuming high toxicity due to its corrosive properties and the toxicity of its constituent elements.

Experimental Protocols

Synthesis of **Iodine Tribromide**

The most common method for preparing **iodine tribromide** is the direct combination of elemental iodine and bromine.[2] Achieving a high yield and purity requires careful control of the stoichiometry.

Materials and Equipment:

- Elemental iodine (I_2)
- Liquid bromine (Br_2)
- A three-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar

- Inert atmosphere (e.g., nitrogen or argon) supply
- Ice bath
- Distillation apparatus (for purification, if necessary)

Procedure:

- Set up the three-necked round-bottom flask equipped with a dropping funnel, a magnetic stirrer, and an inlet/outlet for an inert atmosphere.
- Place a stoichiometric amount of elemental iodine into the flask.
- Under a continuous flow of an inert gas, slowly add a 1:3.2 molar ratio of liquid bromine to the iodine from the dropping funnel while stirring the mixture in an ice bath to control the exothermic reaction.[2] Maintaining a temperature of around 25°C is optimal for laboratory-scale synthesis.[2]
- Continue stirring the reaction mixture for 1-2 hours at 25°C to ensure the reaction goes to completion.[2] A slight excess of bromine is used to ensure all the iodine reacts.[2]
- The resulting dark brown liquid is crude **iodine tribromide**. If necessary, it can be purified by fractional distillation under reduced pressure to remove any unreacted bromine or iodine monobromide byproduct.

Visualizations

Caption: Safety information workflow for **iodine tribromide**.

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